

Khelloside stability in different solvent systems.

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Compound of Interest

Compound Name: *Khelloside*
CAS No.: *17226-75-4*
Cat. No.: *B100198*

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Application Note: Stability Profiling of **Khelloside** (Khellol Glucoside) in Varied Solvent Systems

Abstract

Khelloside (Khellol glucoside; CAS 17226-75-4), a bioactive furanochromone glycoside derived from *Ammi visnaga*, presents unique stability challenges during formulation and bioanalytical processing.[1][2][3][4] This application note provides a comprehensive technical guide for researchers to evaluate **Khelloside** stability across critical solvent systems. We detail the physicochemical vulnerabilities of the molecule—specifically the O-glycosidic bond and the furanone core—and provide validated protocols for solubility screening, pH-dependent hydrolysis profiling, and photostability assessment.

Introduction & Chemical Basis

1.1 The Molecule **Khelloside** is the 7-glucoside derivative of Khellol.[3] Unlike its lipophilic parent compound Khellin, **Khelloside** possesses a glucose moiety attached to the 7-hydroxymethyl group.[2][3] This structural modification significantly alters its solubility profile and degradation kinetics.[2][3]

- Core Structure: Furo[3,2-g]chromen-5-one (Furanochromone backbone).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Labile Sites:
 - O-Glycosidic Linkage: Susceptible to acid-catalyzed hydrolysis, yielding the aglycone Khellol and glucose.[\[2\]](#)[\[3\]](#)
 - -Pyrone Ring: Susceptible to ring-opening in strong alkaline conditions (reversible or irreversible depending on pH duration).[\[2\]](#)[\[3\]](#)
 - Furan Ring: High sensitivity to UV-induced photo-oxidation.[\[2\]](#)[\[3\]](#)

1.2 Therapeutic Relevance Originally isolated from Ammi visnaga (Khella), **Khelloside** exhibits vasodilatory and antispasmodic properties.[\[2\]](#)[\[5\]](#)[\[6\]](#) Its stability is critical for developing consistent pharmacological assays, particularly when using DMSO or alcoholic stock solutions for in vitro screening.[\[2\]](#)

Materials & Instrumentation

- Reference Standards: **Khelloside** (>98% purity), Khellol (Aglycone standard), Khellin (Internal Standard).[\[2\]](#)
- Solvents (LC-MS Grade): Dimethyl sulfoxide (DMSO), Methanol (MeOH), Acetonitrile (ACN), Tetrahydrofuran (THF).[\[2\]](#)
- Buffer Systems:
 - pH 1.2: 0.1 N HCl (Gastric simulation).[\[2\]](#)[\[3\]](#)
 - pH 4.5: Acetate Buffer.[\[2\]](#)[\[3\]](#)
 - pH 7.4: Phosphate Buffered Saline (PBS).[\[2\]](#)[\[3\]](#)
 - pH 10.0: Borate Buffer (Alkaline stress).[\[2\]](#)[\[3\]](#)
- Instrumentation: HPLC-UV/DAD or LC-MS/MS (Agilent 1200 series or equivalent).

Analytical Method: HPLC-UV Quantification

Before stability testing, establish a robust separation method.^{[2][7]} **Khelloside** is more polar than its degradant (Khellol); thus, a gradient method is required to elute both within a reasonable timeframe.^[2]

Protocol Parameters:

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5 µm, 250 x 4.6 mm).^[2]
- Mobile Phase A: 0.1% Formic Acid in Water.^{[2][3]}
- Mobile Phase B: Acetonitrile : Methanol (50:50).^{[2][3]}
- Flow Rate: 1.0 mL/min.^{[2][3]}
- Detection: 245 nm (Characteristic absorption of the chromone nucleus).
- Injection Volume: 20 µL.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
15.0	90	Elution of Khellol/Khellin
20.0	90	Wash

| 21.0 | 10 | Re-equilibration |^{[2][3]}

Experimental Protocols: Stability Profiling

Protocol A: Solvent System Compatibility (Stock Solution Stability)

Objective: Determine the shelf-life of **Khelloside** in common organic solvents used for stock preparation.^{[2][3]}

- Preparation: Prepare 10 mM stock solutions of **Khelloside** in:

- 100% DMSO (Anhydrous)
- 100% Methanol
- 50:50 Ethanol:Water[2]
- Storage: Aliquot samples into amber glass vials. Store at two conditions:
 - Room Temperature (25°C)
 - Refrigerated (4°C)
- Sampling: Analyze aliquots at T=0, 24h, 72h, and 1 week.
- Acceptance Criteria: Recovery > 98% relative to T=0.

Technical Insight: DMSO is hygroscopic.[2][3] Absorbed water can initiate slow hydrolysis of the glycoside over weeks. Always use anhydrous DMSO and store desiccated.[2][3]

Protocol B: pH-Dependent Hydrolysis (Forced Degradation)

Objective: Map the kinetics of glycosidic bond cleavage.

- Incubation: Dilute DMSO stock (10 mM) to a final concentration of 50 µM in pre-warmed buffers (pH 1.2, 4.5, 7.4, 10.0).
- Temperature: Maintain at 37°C in a shaking water bath.
- Sampling: Withdraw 200 µL at T=0, 30 min, 1h, 4h, 12h, 24h.
- Quenching:
 - For Acidic samples: Neutralize with equal volume 0.1 N NaOH (or appropriate buffer).[2][3]
 - For Alkaline samples: Neutralize with 0.1 N HCl.[2][3]
 - Crucial: Analyze immediately to prevent post-sampling degradation.[2][3]

Protocol C: Photostability

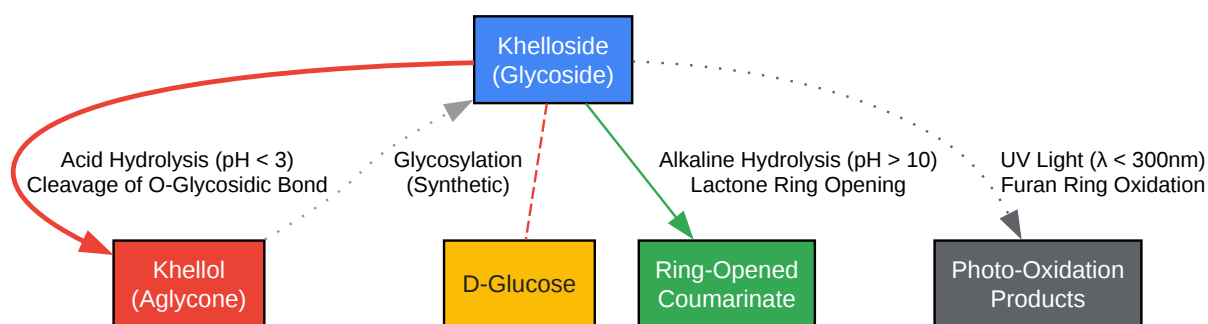
Objective: Assess furan ring sensitivity.^{[2][3]}

- Exposure: Place 50 μM aqueous solution (in clear glass vials) in a light chamber (ICH Q1B conditions: ~ 1.2 million lux hours).
- Control: Wrap a duplicate set of vials in aluminum foil (Dark Control).
- Analysis: Compare Area Under Curve (AUC) of exposed vs. dark samples. Look for non-specific degradation peaks (furan ring oxidation often leads to complex mixtures).^{[2][3]}

Data Visualization & Mechanisms

Figure 1: Khelloside Degradation Pathway

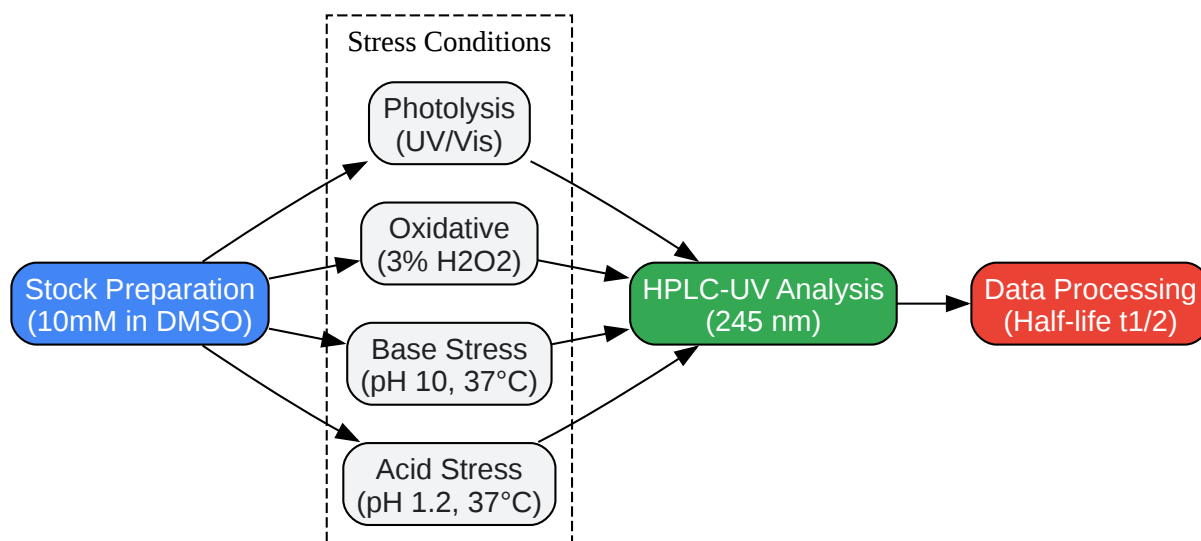
The following diagram illustrates the primary degradation routes: Acid Hydrolysis (dominant) and Base-Catalyzed Ring Opening.



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Caption: Primary degradation pathways of **Khelloside**. Acidic conditions favor rapid hydrolysis to Khellol; alkaline conditions risk reversible pyrone ring opening.

Figure 2: Experimental Workflow for Stability Assessment



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Caption: Step-by-step workflow for forced degradation studies of **Khelloside**.

Expected Results & Discussion

Based on furanochromone chemistry, the following stability profile is expected:

Solvent System	Stability Rating	Dominant Mechanism	Recommendation
DMSO (Anhydrous)	High	None	Preferred for stock solutions (store -20°C).[2][3]
Methanol/Ethanol	Moderate	Solvolysis (slow)	Good for short-term working solutions.[2][3]
Water (pH 7.0)	Moderate	Hydrolysis (very slow)	Prepare fresh daily.[2][3]
Acid (pH 1.2)	Low	O-Glycosidic Hydrolysis	Rapid conversion to Khellol.[2][3]
Base (pH 10.0)	Low	Lactone Ring Opening	Unstable; avoid prolonged exposure.[2][3]

Key Finding: The conversion of **Khelloside** to Khellol is the critical quality attribute. In acidic media (simulating gastric fluid), **Khelloside** acts as a prodrug, releasing the lipophilic aglycone Khellol.[2] Researchers must differentiate between the parent peak (RT ~5-8 min) and the aglycone peak (RT ~12-15 min) during analysis.[3]

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